

Introduction: The Significance of Fluorinated Ketones

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Compound of Interest

Compound Name: 2',5'-Difluoroacetophenone

CAS No.: 1979-36-8

Cat. No.: B032684

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2',5'-Difluoroacetophenone is a fluorinated aromatic ketone that serves as a critical intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^[1] The incorporation of fluorine atoms into organic molecules can significantly alter their physical, chemical, and biological properties, often enhancing metabolic stability, binding affinity, and lipophilicity.^[1] Understanding the fundamental physical properties of building blocks like **2',5'-Difluoroacetophenone** is paramount for process optimization, reaction design, quality control, and ensuring safe handling in a laboratory setting. This guide provides the foundational data and experimental context required for its effective application.

Core Physicochemical & Thermal Properties

The primary identifying characteristics of **2',5'-Difluoroacetophenone** are summarized below. These values represent the foundational data for any researcher working with this compound.

Property	Value	Source(s)
CAS Number	1979-36-8	[2][3]
Molecular Formula	C ₈ H ₆ F ₂ O	[1][2]
Molecular Weight	156.13 g/mol	[2][3]
Appearance	Clear, colorless to light yellow liquid/oil	[1][2]
Boiling Point	78-80°C @ 12 mmHg190-191°C @ 760 mmHg (est.)61°C @ 5 mmHg	[2][4][1]
Density	1.233 g/mL at 25°C	[2][3]
Refractive Index (n _{20/D})	1.4882	[2][3]
Flash Point	>110°C (>230°F)113°C (closed cup)	[2][3]
Solubility	Soluble in Chloroform, Ethyl Acetate	[2]

Expert Insight: The significant variation in reported boiling points underscores the critical importance of documenting the pressure at which the measurement was taken. The boiling point is defined as the temperature where a liquid's vapor pressure equals the external pressure.[4][5] Lowering the pressure, as in a vacuum distillation, substantially reduces the temperature required to induce boiling, which is a crucial technique for purifying thermally sensitive compounds.

Spectroscopic Profile: A Molecular Fingerprint

Spectroscopic analysis provides an unambiguous structural confirmation of a compound. For **2',5'-Difluoroacetophenone**, the key techniques are Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Infrared (IR) Spectroscopy

FT-IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **2',5'-Difluoroacetophenone** is dominated by several characteristic absorption bands. A vapor phase IR spectrum is available for reference on the SpectraBase database.^[6]

- **C=O (Carbonyl) Stretch:** A strong, sharp absorption band is expected in the region of 1680-1700 cm^{-1} . The conjugation of the carbonyl group with the aromatic ring slightly lowers its frequency compared to a saturated ketone (which appears around 1715 cm^{-1}).
- **C-F (Carbon-Fluorine) Stretch:** Strong absorptions in the 1100-1300 cm^{-1} region are characteristic of the C-F bond.
- **Aromatic C=C Stretches:** Medium to weak absorptions in the 1400-1600 cm^{-1} range indicate the carbon-carbon stretching vibrations within the benzene ring.
- **Aromatic C-H Stretch:** A weak band appearing just above 3000 cm^{-1} is indicative of the C-H bonds on the aromatic ring.
- **Aliphatic C-H Stretch:** Bands corresponding to the methyl group (CH_3) will appear just below 3000 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule.

- **^1H NMR (Proton NMR):**
 - **Methyl Protons ($-\text{COCH}_3$):** A sharp singlet is expected around δ 2.6 ppm. This signal is a singlet because there are no adjacent protons to cause splitting.
 - **Aromatic Protons (Ar-H):** The three protons on the difluorinated ring will appear in the aromatic region (δ 7.0-8.0 ppm). Their signals will be complex multiplets due to splitting by each other ($^3\text{J}_{\text{HH}}$ coupling) and by the adjacent fluorine atoms ($^3\text{J}_{\text{HF}}$ and $^4\text{J}_{\text{HF}}$ coupling). The fluorine atoms are strongly electron-withdrawing, which tends to shift the proton signals downfield (to a higher ppm value).

- ^{13}C NMR (Carbon-13 NMR):
 - Carbonyl Carbon ($\text{C}=\text{O}$): The ketone carbonyl carbon is expected to appear significantly downfield, typically in the range of δ 195-200 ppm.
 - Methyl Carbon ($-\text{CH}_3$): The methyl carbon will be found upfield, likely around δ 26-30 ppm.
 - Aromatic Carbons ($\text{Ar}-\text{C}$): Six distinct signals are expected in the aromatic region (δ 110-165 ppm). The carbons directly bonded to fluorine will appear as doublets with large one-bond carbon-fluorine coupling constants (^1JCF). Other aromatic carbons will also show smaller couplings to the fluorine atoms (^2JCF , ^3JCF). A study on related 2'-fluoroacetophenones confirmed that through-space coupling between the acetyl group carbons and the fluorine atom can be observed, providing conformational information.[\[7\]](#)

Experimental Protocols for Physical Property Determination

The following sections detail standardized, step-by-step methodologies for the accurate determination of the key physical properties of **2',5'-Difluoroacetophenone**.

Boiling Point Determination (Thiele Tube Method)

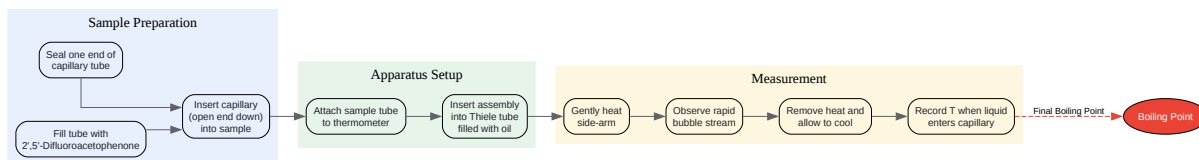
This micro-scale method is ideal for determining the boiling point with a small sample volume, a common scenario in research and development.[\[1\]](#)

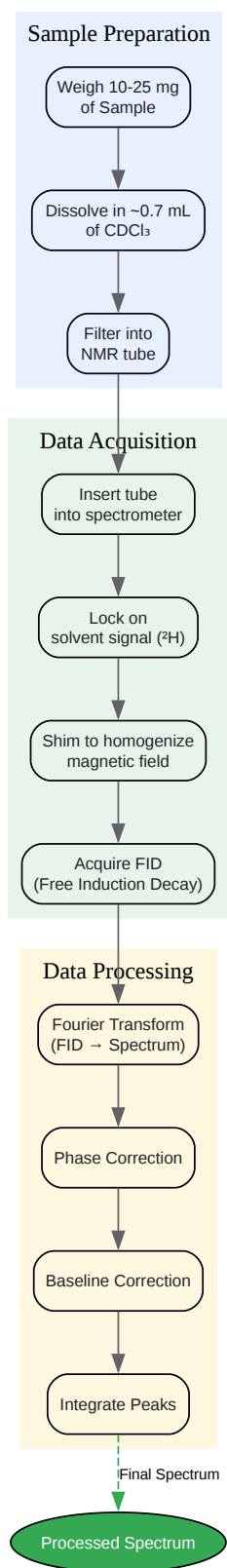
Causality: The Thiele tube is designed with a side-arm that, when heated, creates a convection current in the heating oil (e.g., mineral oil).[\[4\]](#) This ensures a uniform and gradual temperature increase throughout the apparatus, which is critical for an accurate measurement. The boiling point is observed when the vapor pressure inside the capillary tube equals the atmospheric pressure, marked by the cessation of bubbles and the entry of liquid into the capillary upon cooling.[\[1\]](#)

Methodology:

- **Sample Preparation:** Fill a small test tube or Durham tube to about half-full with **2',5'-Difluoroacetophenone**.

- **Capillary Insertion:** Seal one end of a capillary tube using a flame. Place the capillary tube into the sample tube with the open end down.
- **Apparatus Assembly:** Attach the sample tube to a thermometer using a rubber band or wire. The bottom of the tube should align with the thermometer bulb.
- **Heating:** Insert the thermometer and sample assembly into the Thiele tube, ensuring the sample is fully submerged in the heating oil.
- **Observation:** Gently heat the side-arm of the Thiele tube with a Bunsen burner or micro-burner. Observe the capillary tube.
- **Data Recording:** Heat until a rapid and continuous stream of bubbles emerges from the capillary's open end. Turn off the heat and allow the apparatus to cool slowly. The temperature at which the bubble stream stops and the liquid just begins to enter the capillary tube is the boiling point. Record the ambient atmospheric pressure.





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